

In-Depth Technical Guide on the Safety and Handling of m-PEG9-acid

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Compound of Interest

Compound Name: *m*-PEG9-acid

Cat. No.: B1193056

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: A specific Safety Data Sheet (SDS) for **m-PEG9-acid** (CAS No. 2576495-35-5) was not publicly available at the time of this writing. The following information is a comprehensive guide based on the safety data of structurally related PEGylated compounds and general principles of laboratory safety for acidic chemical substances. It is imperative to consult the official SDS provided by the supplier before handling this compound.

Introduction to m-PEG9-acid

m-PEG9-acid is a polyethylene glycol (PEG) derivative characterized by a methoxy-terminated PEG chain of nine ethylene glycol units and a terminal carboxylic acid. This heterobifunctional linker is frequently utilized in bioconjugation, drug delivery, and surface modification due to its water solubility and biocompatibility. The terminal carboxylic acid allows for covalent attachment to amine-containing molecules, such as proteins and peptides, often facilitated by carbodiimide chemistry.


While PEG compounds are generally considered to have low toxicity, the specific chemical properties of **m-PEG9-acid**, particularly the presence of a carboxylic acid group, necessitate careful handling and adherence to safety protocols to minimize potential risks in a laboratory setting.


Hazard Identification and Classification

Based on information for structurally similar PEG-acid compounds, **m-PEG9-acid** may be classified with the following hazards under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS):

Hazard Class	Hazard Statement
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed.
Skin Irritation (Category 2)	H315: Causes skin irritation.
Eye Irritation (Category 2A)	H319: Causes serious eye irritation.
Specific Target Organ Toxicity – Single Exposure (Category 3), Respiratory System	H335: May cause respiratory irritation.
Acute Aquatic Toxicity (Category 1)	H400: Very toxic to aquatic life.
Chronic Aquatic Toxicity (Category 1)	H410: Very toxic to aquatic life with long lasting effects. ^{[1][2]}

GHS Pictograms:

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Physical and Chemical Properties

A summary of the known physical and chemical properties of **m-PEG9-acid** is presented below.

Property	Value
Molecular Formula	C20H40O11
Molecular Weight	456.53 g/mol ^[3]
CAS Number	2576495-35-5 ^[3]
Appearance	Colorless oil or solid ^[4]
Solubility	Soluble in DCM, THF, DMF, and DMSO

Safe Handling and Storage

Adherence to proper handling and storage procedures is critical to ensure the safety of laboratory personnel and maintain the integrity of **m-PEG9-acid**.

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of any potential vapors or aerosols.
- Ensure that safety showers and eyewash stations are readily accessible in the immediate work area.

Personal Protective Equipment (PPE)

A comprehensive list of recommended personal protective equipment for handling **m-PEG9-acid** is provided in the table below.

PPE Type	Specification
Eye/Face Protection	Safety glasses with side shields or chemical safety goggles. A face shield may be required for splash hazards.
Skin Protection	Chemically resistant gloves (e.g., nitrile rubber). A lab coat or chemical-resistant apron should be worn.
Respiratory Protection	Not typically required under normal use with adequate ventilation. If aerosols are generated, a NIOSH-approved respirator may be necessary.

Handling Procedures

- Avoid contact with skin, eyes, and clothing.
- Do not breathe dust, fume, gas, mist, vapors, or spray.

- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.
- Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.

Storage Conditions

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- The recommended storage temperature is typically -20°C for long-term stability.
- Protect from light and moisture.
- For sensitive PEG derivatives, it is recommended to store under an inert atmosphere (e.g., nitrogen or argon).

First-Aid Measures

In the event of exposure to **m-PEG9-acid**, the following first-aid measures should be taken immediately.

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing and shoes. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Wash out the mouth with water. Never give anything by mouth to an unconscious person. Seek medical attention.

Accidental Release Measures

In the case of a spill or accidental release, follow these procedures to mitigate the hazard.

- **Personal Precautions:** Wear appropriate personal protective equipment, including respiratory protection, chemical-resistant gloves, and eye protection. Evacuate unnecessary personnel from the area.
- **Environmental Precautions:** Prevent the material from entering drains, sewers, or waterways.
- **Methods for Cleaning Up:** For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a suitable container for disposal. For larger spills, dike the area to contain the spill and collect the material for disposal. Ventilate the area and wash the spill site after material pickup is complete.

Toxicological Information

Specific toxicological data for **m-PEG9-acid**, such as LD50 values, are not readily available in the public domain. The toxicological information provided is based on the GHS classifications of similar compounds. Polyethylene glycols, in general, are known for their low toxicity. However, the reactivity of the carboxylic acid group and the potential for irritation warrant caution.

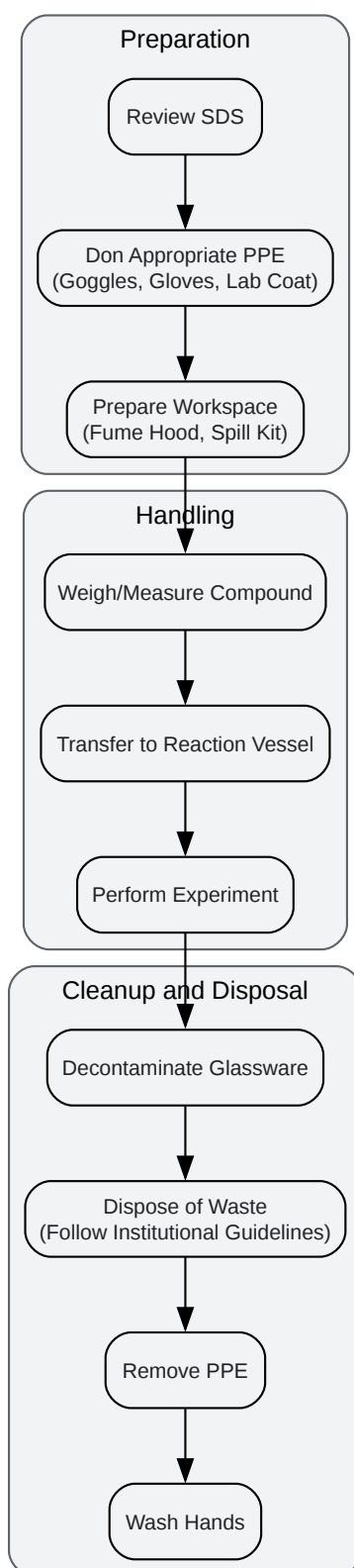
Experimental Protocols and Methodologies

Detailed experimental protocols for toxicological or safety studies specifically on **m-PEG9-acid** are not available in publicly accessible literature. Safety assessments are typically conducted by the manufacturer and the detailed methodologies are proprietary. General methodologies for assessing the safety of chemical compounds include:

- In vitro cytotoxicity assays: Using cell lines to determine the concentration at which the compound is toxic to cells.
- Acute toxicity studies: Administering the compound to animal models to determine the LD50 (lethal dose, 50%) and observe any signs of toxicity.
- Skin and eye irritation studies: Applying the compound to the skin or eyes of animal models to assess the potential for irritation.

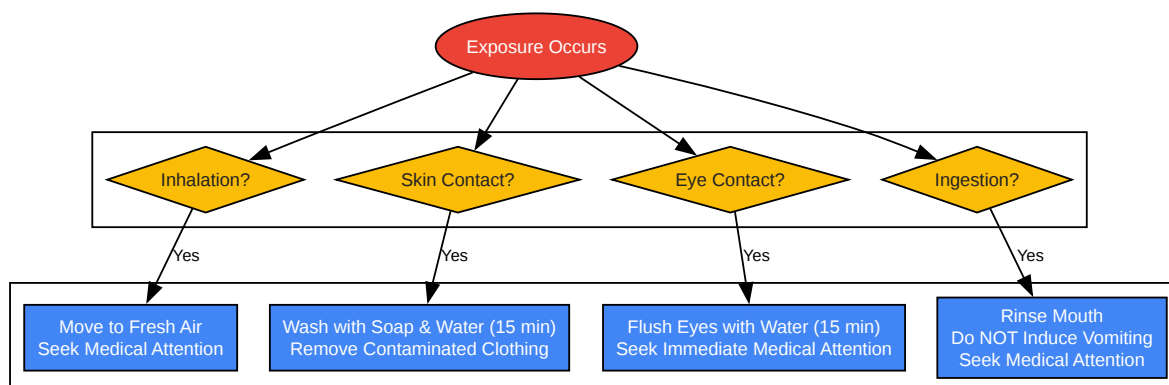
Visualizations

The following diagrams illustrate key safety and handling workflows for **m-PEG9-acid** based on general laboratory safety principles for acidic and potentially hazardous chemicals.



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Caption: General workflow for safely handling **m-PEG9-acid**.



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Caption: First-aid decision pathway for **m-PEG9-acid** exposure.

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